



# Technical Support Center: Interpreting Discordant TSH Immunoassay Results

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This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to help researchers, scientists, and drug development professionals interpret and resolve discordant Thyroid-Stimulating Hormone (TSH) immunoassay results.

## **Frequently Asked Questions (FAQs)**

Q1: What are discordant TSH immunoassay results?

Discordant TSH immunoassay results are laboratory findings that are inconsistent with the clinical picture or with other thyroid function tests (TFTs).[1] A common example is a high TSH level in a patient with normal or high free thyroxine (FT4), which contradicts the expected inverse relationship between these hormones in the hypothalamic-pituitary-thyroid axis.[2] Such discrepancies can lead to misdiagnosis and inappropriate patient management if not properly investigated.[1][3][4]

Q2: What are the common causes of discordant TSH immunoassay results?

Several factors can interfere with TSH immunoassays, leading to falsely elevated or depressed results. The primary causes include:

 Heterophile Antibodies: These are human antibodies that can bind to the animal-derived antibodies used in immunoassays, creating a false positive or negative signal.[1][5]

### Troubleshooting & Optimization





- Macro-TSH: This is a large complex of TSH bound to an autoantibody.[1][6] While
  immunologically reactive in the assay, macro-TSH is often biologically inactive and can lead
  to falsely elevated TSH readings.[1][6]
- Anti-Reagent Antibodies: Antibodies targeting specific components of the immunoassay, such as ruthenium or streptavidin (used in biotin-streptavidin based assays), can cause interference.[5][7]
- Thyroid Hormone Autoantibodies (THAAbs): These antibodies bind directly to T4 or T3, interfering with free hormone immunoassays and leading to a confusing clinical picture when compared with TSH results.[7][8]
- Biotin (Vitamin B7) Interference: High doses of biotin supplementation can interfere with immunoassays that utilize biotin-streptavidin technology, potentially causing falsely low TSH and falsely high FT4 and FT3 results.[3][6]
- Pharmacological and Pathological States: Certain medications (e.g., amiodarone, lithium) and non-thyroidal illnesses can cause transient or persistent alterations in thyroid function tests.[3][9]

Q3: My TSH result is elevated, but the FT4 is normal or high. What could be the cause?

An elevated TSH with a normal or high FT4 is a classic example of discordant results. Potential causes that should be investigated include:

- Assay Interference: This is a primary consideration. The presence of macro-TSH or heterophile antibodies can falsely elevate TSH levels.[1][3]
- TSH-secreting Pituitary Adenoma (TSHoma): A rare cause where a pituitary tumor autonomously secretes TSH.[9]
- Thyroid Hormone Resistance: A rare genetic condition where the body's tissues are resistant to the effects of thyroid hormone.[9]
- Drug Effects: Medications such as amiodarone can induce this pattern of results.[3][9]



 Recovery from Non-thyroidal Illness: TSH levels can be transiently elevated during the recovery phase of a significant illness.[3][9]

Q4: How can I confirm the presence of an immunoassay interference?

Confirming an immunoassay interference involves a systematic laboratory investigation. Key steps include:

- Method Comparison: Re-analyzing the sample using a different TSH immunoassay platform from another manufacturer is a strong indicator. Significant disagreement between methods suggests interference.[1][3]
- Serial Dilution: Linearity on dilution is expected for authentic TSH. A non-linear response
  upon dilution of the sample suggests the presence of an interfering substance.[1][3]
  However, linearity does not definitively rule out interference.[1]
- Precipitation with Polyethylene Glycol (PEG): PEG can be used to precipitate large immune complexes like macro-TSH. A significant decrease in the TSH concentration after PEG precipitation is indicative of macro-TSH.[5][7]
- Use of Heterophile Blocking Tubes (HBTs): These tubes contain agents that block the binding of heterophile antibodies. A significant change in the TSH result after treatment with an HBT suggests heterophile antibody interference.[1][10]

# Troubleshooting Guides Guide 1: Investigating Suspected Heterophile Antibody

Issue: TSH results are inconsistent with the clinical presentation, and heterophile antibody interference is suspected.

#### Experimental Protocol:

Interference

- Sample Collection: Collect a serum sample from the patient.
- Baseline Measurement: Measure the TSH concentration in the untreated sample using the primary immunoassay platform.



- Heterophile Blocking Tube (HBT) Treatment:
  - Transfer an aliquot of the serum sample to a commercially available HBT.
  - Follow the manufacturer's instructions for incubation time and temperature.
  - Centrifuge the tube to separate the serum.
- Post-Treatment Measurement: Measure the TSH concentration in the treated serum using the same immunoassay platform.
- Data Analysis: Compare the TSH concentrations before and after HBT treatment. A significant reduction in the TSH level post-treatment confirms the presence of heterophile antibodies.

### **Guide 2: Screening for Macro-TSH**

Issue: A patient presents with persistently elevated TSH levels but normal FT4 and is clinically euthyroid. Macro-TSH is suspected.

#### Experimental Protocol:

- Sample Collection: Obtain a serum sample.
- Initial TSH Measurement: Determine the baseline TSH concentration.
- Polyethylene Glycol (PEG) Precipitation:
  - Mix equal volumes of the patient's serum and a PEG solution (typically 25%).
  - Vortex the mixture thoroughly.
  - Incubate at room temperature for 10-15 minutes.
  - Centrifuge at a high speed (e.g., 10,000 g) for 10 minutes to pellet the precipitated immune complexes.
- Post-Precipitation TSH Measurement: Carefully collect the supernatant and measure the TSH concentration.



 Calculate Recovery: Calculate the percentage of TSH recovery in the supernatant compared to the initial measurement. A recovery of less than 40-50% is highly suggestive of the presence of macro-TSH.

## **Data Presentation**

Table 1: Common Patterns of Discordant Thyroid Function Tests and Potential Causes



TSH Result	Free T4 (FT4) Result	Free T3 (FT3) Result	Potential Causes of Discordance/Interfe rence
High	Normal	Normal	Macro-TSH, Heterophile Antibodies, Subclinical Hypothyroidism, Recovery from non- thyroidal illness[3]
High	High	High/Normal	TSH-secreting Pituitary Adenoma, Thyroid Hormone Resistance, Assay Interference (e.g., Heterophile Antibodies)[9]
Low	High	High	Biotin Interference (with certain platforms)[3][6]
Normal	High	High/Normal	Thyroid Hormone Autoantibodies, Familial Dysalbuminemic Hyperthyroxinemia (FDH)[8]
Low	Low	Low/Normal	Central Hypothyroidism (pituitary or hypothalamic disease), Severe non- thyroidal illness[11]

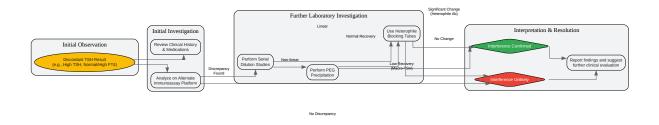
Table 2: Summary of Methods to Detect TSH Immunoassay Interference



Method	Principle	Indication for Use	Interpretation of Positive Result
Method Comparison	Different immunoassays use different antibodies and methodologies, making them susceptible to different interferences.	Initial investigation of any suspected interference.	Significant discrepancy in TSH values between two different platforms.[1]
Serial Dilution	Interfering antibodies can cause a non-linear relationship between concentration and measurement upon dilution.	Suspected heterophile antibodies or other proteinaceous interference.	Non-linear recovery of TSH after dilution.[1]
PEG Precipitation	PEG precipitates large molecules, including immunoglobulin- bound TSH (macro- TSH).	Suspected macro- TSH.	Significant decrease in measured TSH after precipitation.[7]
Heterophile Blocking Tubes (HBTs)	Contain agents that specifically bind and block heterophile antibodies.	Suspected heterophile antibody interference.	Significant change in TSH concentration after treatment.[1]

## **Visualizations**





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Caption: Workflow for investigating discordant TSH immunoassay results.



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